

# 3-Bromo-3-methyl-2-butanone material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## **Compound of Interest**

Compound Name: **3-Bromo-3-methyl-2-butanone**

Cat. No.: **B1330662**

[Get Quote](#)

## An In-depth Technical Guide to the Material Safety of **3-Bromo-3-methyl-2-butanone**

This guide provides comprehensive safety and handling information for **3-Bromo-3-methyl-2-butanone** (CAS No: 2648-71-7), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, and the necessary protocols for safe handling, storage, and emergency response.

## Chemical Identification

This section provides the fundamental identifiers for **3-Bromo-3-methyl-2-butanone**.

Identifier	Value	Source
IUPAC Name	3-bromo-3-methylbutan-2-one	<a href="#">[1]</a>
CAS Number	2648-71-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>9</sub> BrO	<a href="#">[1]</a>
Molecular Weight	165.03 g/mol	<a href="#">[1]</a>
Synonyms	1-Bromo-1-methylethyl Methyl Ketone	<a href="#">[2]</a>
InChI Key	XHCWDDGZFBAXRT-UHFFFAOYSA-N	<a href="#">[1]</a>
PubChem CID	344911	<a href="#">[1]</a>

## Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below. Note the conflicting information regarding its physical state, which may vary between suppliers.

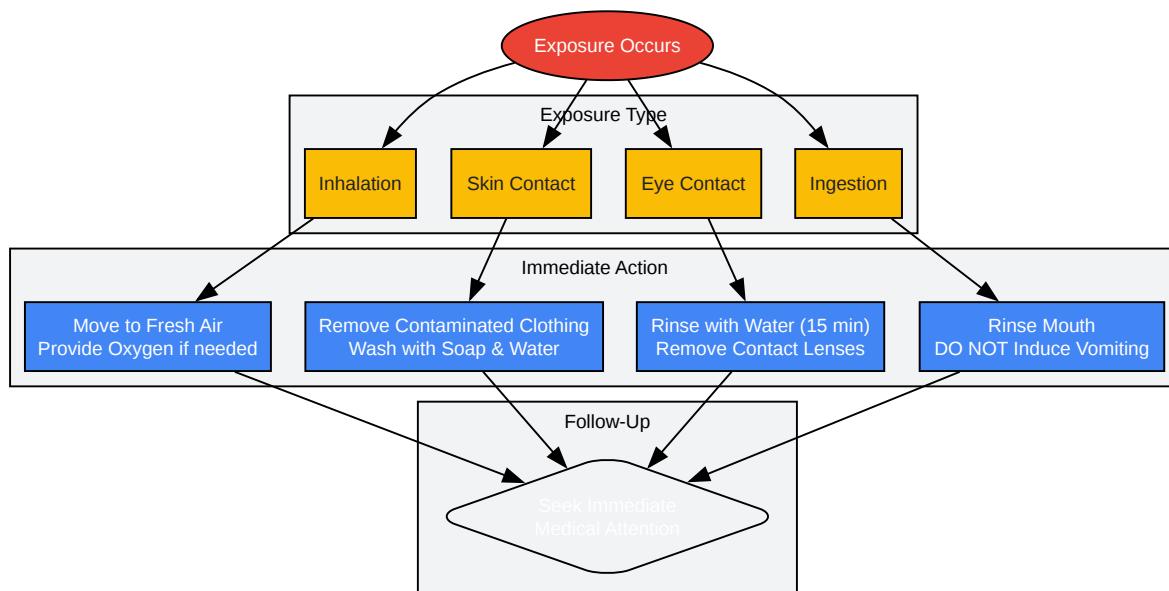
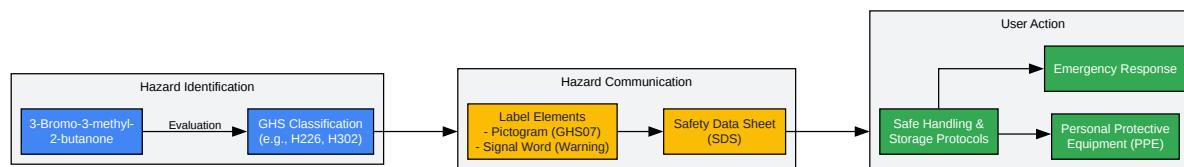
Property	Value	Source
Appearance	Colorless to Yellow to Orange clear liquid OR solid	<a href="#">[2]</a>
Purity	>96.0% (GC)	<a href="#">[2]</a>
Computed Molar Refractivity	86.1	<a href="#">[1]</a>
Computed Polarizability	17.1 Å <sup>3</sup>	<a href="#">[1]</a>

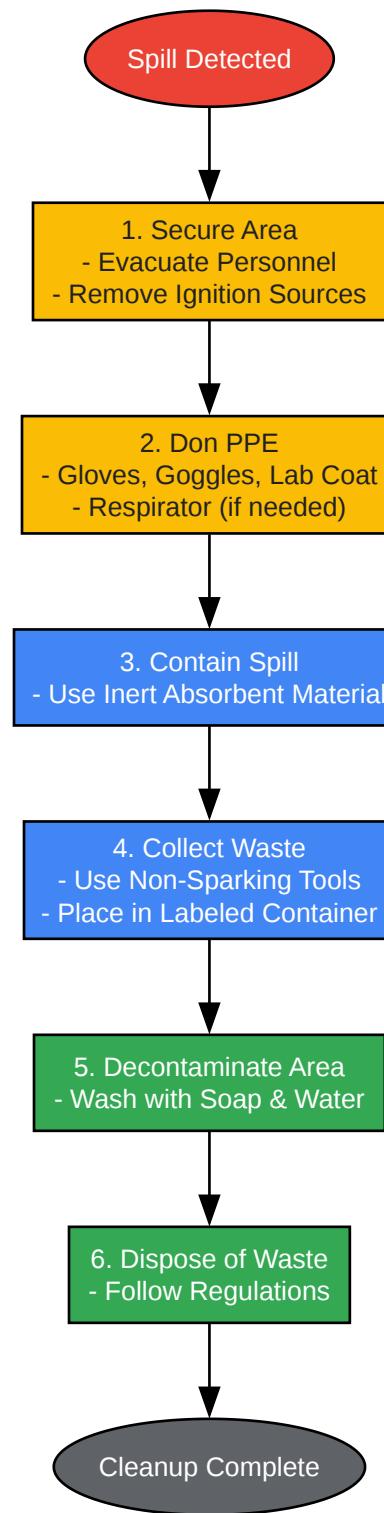
## Hazard Identification and GHS Classification

**3-Bromo-3-methyl-2-butanone** is classified as a hazardous substance. The GHS classification provides a universally understood system for communicating these hazards.

GHS Classification	Code	Description	Source
Pictogram	GHS07 (Exclamation Mark)		
Signal Word	Warning	<a href="#">[1]</a>	
Flammable Liquids	H226	Flammable liquid and vapor	<a href="#">[1]</a> <a href="#">[2]</a>
Acute Toxicity, Oral	H302	Harmful if swallowed	<a href="#">[1]</a>
Skin Corrosion/Irritation	H315	Causes skin irritation	<a href="#">[1]</a>
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	<a href="#">[1]</a>

A logical workflow for hazard communication, from classification to user action, is illustrated below.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Bromo-3-methyl-2-butanone | C5H9BrO | CID 344911 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 3-Bromo-3-methyl-2-butanone | 2648-71-7 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [3-Bromo-3-methyl-2-butanone material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1330662#3-bromo-3-methyl-2-butanone-material-safety-data-sheet-msds>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

